

Application Notes and Protocols for Opigolix (ASP-1707) in Endometriosis Clinical Trials

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Compound of Interest

Compound Name: *Opigolix*

Cat. No.: *B15570190*

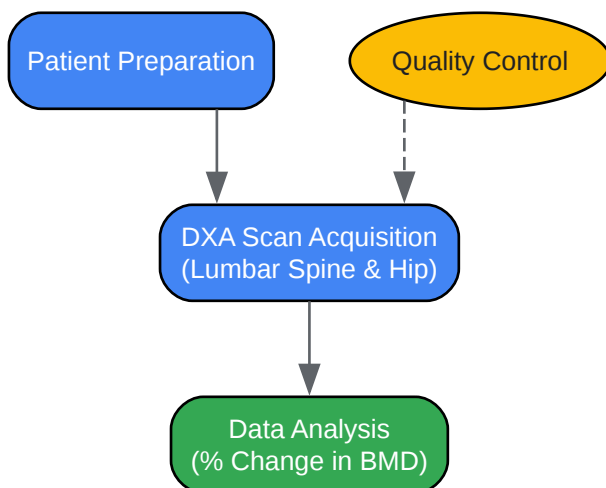
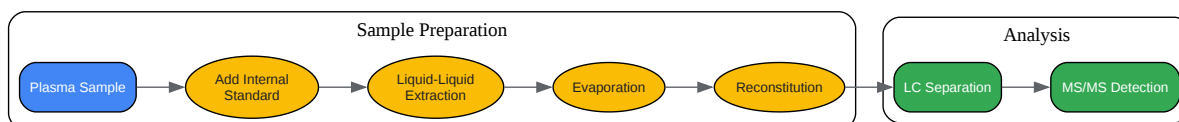
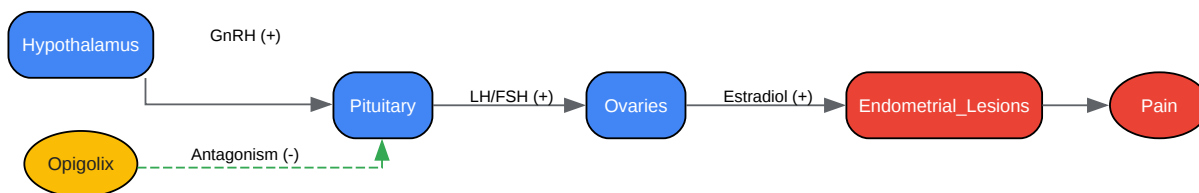
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These application notes provide a detailed overview of the clinical trial design for **Opigolix** (ASP-1707), a gonadotropin-releasing hormone (GnRH) antagonist formerly under investigation for the treatment of endometriosis-associated pain. The information is primarily based on the Phase II randomized controlled TERRA study (NCT01767090). While the development of **Opigolix** was discontinued in April 2018, the study design and methodologies remain a valuable reference for professionals in the field.^[1]

Mechanism of Action

Opigolix is an orally active, non-peptide GnRH antagonist.^[1] It competitively binds to GnRH receptors in the pituitary gland, leading to a rapid and dose-dependent suppression of luteinizing hormone (LH) and follicle-stimulating hormone (FSH). This, in turn, reduces the production of ovarian hormones, including estradiol, which is a key factor in the growth and maintenance of endometrial tissue. The intended therapeutic effect is the alleviation of endometriosis-associated pain, such as dysmenorrhea and non-menstrual pelvic pain.



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References

- 1. Opigolix - Wikipedia [en.wikipedia.org]
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